

# Application Notes and Protocols: Americium-243 in Nuclear Transmutation Research

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

Americium-243 (243Am) is a major long-lived actinide isotope found in spent nuclear fuel, contributing significantly to the long-term radiotoxicity and heat load of nuclear waste.[1][2] Nuclear transmutation offers a promising strategy to convert long-lived isotopes like 243Am into shorter-lived or stable nuclides, thereby reducing the environmental burden of nuclear waste.[1] [2][3][4] This document provides detailed application notes and experimental protocols for the use of Americium-243 in nuclear transmutation research, targeting researchers and scientists in the nuclear field.

Americium-243 is produced in nuclear reactors through a series of neutron captures and beta decays starting from Uranium-238.[5] A tonne of spent nuclear fuel can contain approximately 100 grams of various americium isotopes, primarily <sup>241</sup>Am and <sup>243</sup>Am.[2] Due to its long half-life of 7,370 years, <sup>243</sup>Am is a key focus of transmutation studies.[6][7] The primary transmutation reaction for <sup>243</sup>Am involves neutron capture to produce Americium-244, which then rapidly decays to Curium-244 (<sup>244</sup>Cm).[5][6] This process is central to reducing the long-term radiotoxicity of nuclear waste.[8]

# Quantitative Data: Neutron Cross-Sections for Americium-243



The probability of a neutron-induced reaction, such as capture or fission, is quantified by its cross-section, typically measured in barns (b). This data is critical for designing and modeling transmutation systems.

Neutron Energy	Reaction Type	Cross-Section (barns)	Reference
0.0253 eV (Thermal)	(n, total)	86.15	[9]
0.0253 eV (Thermal)	(n, elastic)	7.499	[9]
0.0253 eV (Thermal)	(n, γ) (Capture)	78.53	[9]
0.0253 eV (Thermal)	(n, γ) (Capture)	87.7 ± 5.4	[6]
0.0253 eV (Thermal)	(n, fission)	0.1161	[9]
5 keV - 250 keV	(n, γ) (Capture)	Varies with energy	[10][11]
5 keV - 250 keV	(n, fission)	Varies with energy	[10][11]
Resonance Integral	(n, γ) (Capture)	1.822 kb	[9]
Resonance Integral	(n, fission)	6.106	[9]
Fission Spectrum Average	(n, total)	7.853	[9]
Fission Spectrum Average	(n, elastic)	4.824	[9]
Fission Spectrum Average	(n, inelastic)	1.754	[9]
Fission Spectrum Average	(n, fission)	1.080	[9]
Fission Spectrum Average	(n, y) (Capture)	0.1892	[9]

# **Experimental Protocols**



# Separation and Purification of Americium-243 from Spent Nuclear Fuel

A critical prerequisite for transmutation is the efficient separation of americium from other elements in spent nuclear fuel, particularly lanthanides and curium, which have similar chemical properties.[1]

Protocol: Solvent Extraction using Diglycolamide

This protocol is based on advanced aqueous separation processes.

Objective: To selectively separate Americium(III) from a simulated high-level liquid waste solution.

#### Materials:

- Simulated PUREX raffinate solution containing Am(III), Cm(III), lanthanides(III), and other fission products in nitric acid.
- Diglycolamide-based extractant dissolved in a suitable organic solvent (e.g., dodecane).
- Aqueous soluble complexing agent for selective stripping.
- Centrifugal contactors.
- Analytical instrumentation: ICP-MS, gamma-ray spectrometry.

#### Procedure:

- Co-extraction:
  - Contact the simulated PUREX raffinate with the diglycolamide-based organic solvent in a series of centrifugal contactors.
  - This step co-extracts trivalent actinides (Am, Cm) and lanthanides into the organic phase,
     separating them from the bulk of fission products.
- Selective Stripping:



- Contact the loaded organic phase with an aqueous solution containing a selective complexing agent.
- This agent will preferentially form a complex with Americium, stripping it back into the aqueous phase while leaving Curium and Lanthanides in the organic phase.
- Analysis:
  - Analyze the Am-rich aqueous phase and the remaining organic phase using ICP-MS and gamma-ray spectrometry to determine the separation efficiency.

### **Neutron Irradiation of Americium-243 Targets**

This protocol outlines the general procedure for irradiating an **Americium-243** target to induce transmutation.

Objective: To transmute **Americium-243** to Curium-244 and other products through neutron capture.

#### Materials:

- Purified Americium-243 oxide (AmO<sub>2</sub>).
- Target holder/capsule (e.g., made of aluminum or stainless steel).
- High-flux neutron source (e.g., a nuclear reactor or an accelerator-driven system).
- Remote handling equipment for target fabrication and post-irradiation examination.
- Gamma-ray and alpha spectrometry systems.

#### Procedure:

- Target Preparation:
  - Prepare a well-characterized target of Americium-243 oxide. The mass and isotopic composition should be precisely known.
  - Encapsulate the AmO<sub>2</sub> powder in a suitable target holder.



#### • Irradiation:

- Place the target in a high-flux region of a nuclear reactor or in the target station of an accelerator-driven system.[3][12]
- Irradiate the target for a predetermined period to achieve the desired level of transmutation. The neutron energy spectrum and flux should be well-characterized.

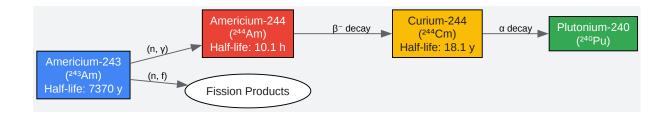
#### · Cooling:

- After irradiation, move the target to a cooling position to allow short-lived fission and activation products to decay.
- Post-Irradiation Examination (PIE):
  - Remotely handle the highly radioactive target in a hot cell.
  - Dissolve the target and perform radiochemical analysis to determine the final isotopic composition.
  - Use gamma-ray and alpha spectrometry to identify and quantify the transmutation products, such as Curium-244.

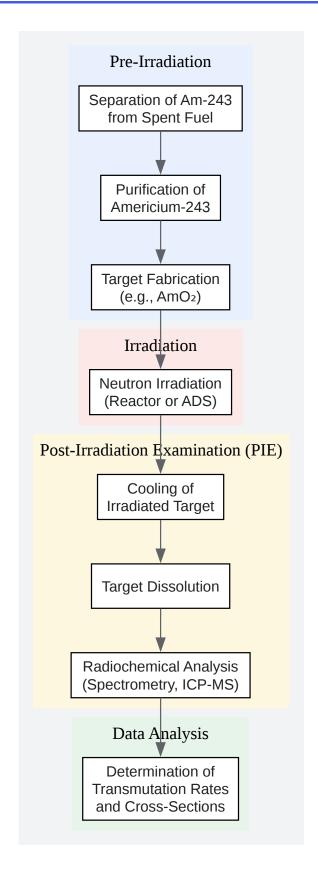
### **Visualizations**

### **Nuclear Transmutation Pathway of Americium-243**









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